

# (Z)-3-Penten-1-yne molecular weight and formula

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## Compound of Interest

Compound Name: 3-Penten-1-yne, (Z)-

Cat. No.: B151741

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## In-Depth Technical Guide: (Z)-3-Penten-1-yne

This guide provides a concise overview of the fundamental molecular properties of (Z)-3-Penten-1-yne, a chemical compound of interest to researchers and professionals in drug development and organic synthesis.

### Molecular Data

The essential molecular information for (Z)-3-Penten-1-yne is summarized in the table below. This data is critical for analytical method development, quality control applications, and theoretical modeling.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>6</sub>	PubChem[1], NIST[2][3], Axios Research[4], Cheméo, Guidechem[5]
Molecular Weight	66.10 g/mol	PubChem[1], Axios Research
Monoisotopic Mass	66.0469501914 Da	PubChem[1]

(Z)-3-Penten-1-yne, also known as cis-3-Penten-1-yne, is a hydrocarbon containing both a double and a triple bond.[1][2] Its specific stereochemistry, with the double bond in the cis- or (Z)- configuration, influences its physical and chemical properties. The molecular formula C<sub>5</sub>H<sub>6</sub>

indicates a composition of five carbon atoms and six hydrogen atoms.[1][2][3][4][5][6] The molecular weight is approximately 66.10 g/mol .[1][2][7]

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## References

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